Comprehensive Technical Profile: Cerium(III) Orthovanadate ($CeVO_4$)

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Cerium vanadium tetraoxide*	
CAS No.:	*13597-19-8*	
Cat. No.:	*B088083*	Get Quote

CAS Number: 13597-19-8 Synonyms: **Cerium Vanadium Tetraoxide**, Cerous Vanadate Molecular Formula: $CeVO_4$ Molecular Weight: 255.06 g/mol [1][2][3][4]

Part 1: Executive Technical Summary

Cerium(III) Orthovanadate ($CeVO_4$) is a rare-earth inorganic compound belonging to the orthovanadate family.[5] Unlike simple oxides, $CeVO_4$ crystallizes in a zircon-type tetragonal structure (

) at ambient conditions, distinguishing it from the monazite structures common to light lanthanide phosphates.

For researchers in drug development and materials science, $CeVO_4$ represents a dual-functional scaffold:

- Biomedical Potency: It exhibits significant antibacterial, antifungal, and antioxidant properties, driven by the redox switching between Ce^{3+}/Ce^{4+} and V^{4+}/V^{5+} states, which facilitates Reactive Oxygen Species (ROS) modulation.
- Optoelectronic Utility: With a direct band gap of ~2.8–3.2 eV, it functions as a visible-light-active photocatalyst and a luminescent host matrix.

Part 2: Physicochemical Architecture

© 2026 BenchChem. All rights reserved.

Crystal Structure & Stability

At standard temperature and pressure (STP), $CeVO_4$ adopts the Zircon phase.[5] This structure consists of alternating edge-sharing

dodecahedra and

tetrahedra forming chains parallel to the c-axis.[5]

- Lattice Parameters:

  ,

  .

- Phase Transitions: Under high pressure (>4 GPa) or extreme temperature, it may undergo a phase transition to a Monazite (monoclinic) or Scheelite structure, altering its electronic density of states.

Electronic Properties

- Band Gap: 2.76 eV – 3.2 eV (Tunable via morphology).
- Magnetic Behavior: Paramagnetic, attributed to the $4f^1$ electron configuration of the Ce^{3+} ion.
- Luminescence: Exhibits strong emission in the visible range (often blue/green) when excited by UV light, utilized in bio-imaging.

Part 3: Synthesis Protocols

Note: The following protocols are synthesized from field-proven methodologies (Hydrothermal and Sol-Gel) to ensure reproducibility and high phase purity.

Protocol A: Hydrothermal Synthesis (High Crystallinity)

Objective: Production of anisotropic nanorods/nanowires for catalytic applications.

Reagents:

- Cerium(III) Nitrate Hexahydrate (

© 2026 BenchChem. All rights reserved.

)

- Ammonium Metavanadate (

)[6][7]

- Sodium Hydroxide (NaOH)

- Deionized Water (DIW)

Step-by-Step Workflow:

- Precursor Dissolution: Dissolve 2.0 mmol of

  in 20 mL DIW. Separately, dissolve 2.0 mmol of

  in 20 mL hot DIW.

- Complexation: Dropwise add the vanadate solution to the cerium solution under vigorous magnetic stirring (500 rpm). A yellowish precipitate will form immediately.

- pH Adjustment: Adjust pH to 10.0 using 1M NaOH. This step controls the hydrolysis rate and final morphology.

- Autoclaving: Transfer the suspension to a Teflon-lined stainless steel autoclave (fill factor 70%). Seal and heat at 180°C for 12–24 hours.

- Purification: Cool to room temperature naturally. Centrifuge the precipitate (6000 rpm, 10 min). Wash 3x with DIW and 1x with Ethanol to remove ionic byproducts.

- Calcination (Optional): For higher crystallinity, anneal at 400°C for 2 hours in air.

Protocol B: Urea-Assisted Sol-Gel Auto-Combustion (Bio-Active Nanoparticles)

Objective: Rapid synthesis of spherical nanoparticles with high surface area for antimicrobial assays.

Reagents:

© 2026 BenchChem. All rights reserved.

- Cerium(III) Nitrate Hexahydrate
- Ammonium Metavanadate[7][8]
- Urea (

) – Acts as fuel and reducing agent.

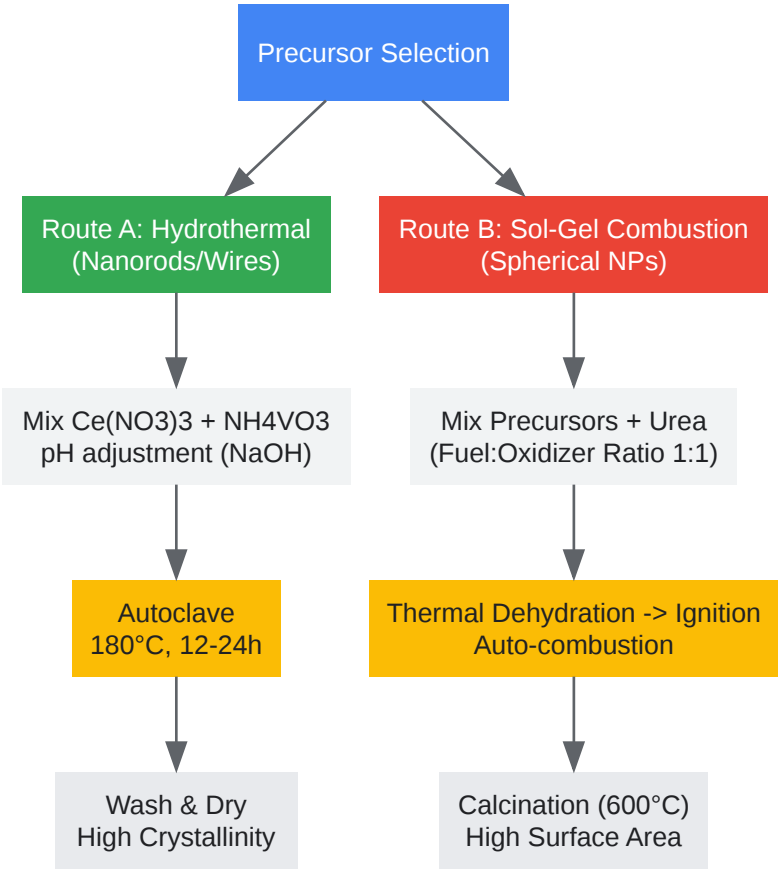
Step-by-Step Workflow:

- Stoichiometric Mixing: Mix Oxidizer (Nitrate/Vanadate) and Fuel (Urea) in a 1:1 molar ratio in minimal DIW to form a homogeneous solution.
- Gelation: Heat the solution at 80°C on a hot plate under constant stirring until excess water evaporates, forming a viscous gel.
- Combustion: Increase temperature to ~300°C. The gel will ignite (auto-combustion), releasing gases (

) and leaving a voluminous, foamy powder.
- Sintering: Grind the foam into a fine powder and sinter at 600°C for 2 hours to remove carbonaceous residues and crystallize the $CeVO_4$ phase.

Visualization: Synthesis Logic Flow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Comparative workflow for Hydrothermal (high crystallinity) vs. Sol-Gel (high surface area) synthesis of $CeVO_4$.

Part 4: Functional Applications in Drug Development & Research

Antimicrobial & Antifungal Activity

$CeVO_4$ nanoparticles have demonstrated potent efficacy against pathogens including S. aureus, E. coli, and Candida albicans.

- Mechanism of Action:
  - Oxidative Stress: The nanoparticles generate Reactive Oxygen Species (ROS) such as superoxide anions (

© 2026 BenchChem. All rights reserved.

) and hydroxyl radicals (

) upon interaction with the bacterial cell wall.

- Membrane Disruption: Electrostatic interaction between positively charged $CeVO_4$ surface defects and negatively charged bacterial membranes leads to cell wall rupture.
- Redox Cycling: The

  and

  couples facilitate continuous ROS generation, preventing bacterial resistance.

Biomedical Sensing & Imaging

Due to its photoluminescence and paramagnetic properties, $CeVO_4$ is investigated as a theranostic agent:

- Contrast Agent: Potential use in MRI (due to Gd-like paramagnetic behavior of Ce^{3+}).
- Fluorescence Imaging: Doping with Lanthanides (e.g., Eu^{3+}, Dy^{3+}) shifts emission to red/yellow, allowing for deep-tissue bio-imaging without background auto-fluorescence.

Photocatalytic Degradation

In environmental pharmacology (degradation of pharmaceutical pollutants), $CeVO_4$ serves as a visible-light photocatalyst.[9]

- Target: Degradation of organic dyes and antibiotic residues in wastewater.
- Efficiency: Enhanced by the narrow band gap (~2.8 eV), allowing solar spectrum utilization.

Part 5: Safety, Toxicity & Handling (MSDS Summary)

While Cerium compounds are generally considered low-toxicity compared to other heavy metals, specific precautions for nanoparticulate $CeVO_4$ are mandatory due to inhalation risks.

© 2026 BenchChem. All rights reserved.

Hazard Category	Classification	Precaution
Acute Toxicity	Oral (Category 4)	Harmful if swallowed.[6] Do not ingest.
Inhalation	STOT SE 3	May cause respiratory irritation. Use fume hood.
Skin/Eye	Irritant	Wear nitrile gloves and safety goggles.
Environmental	Aquatic Chronic	Do not dispose of in drains; toxic to aquatic life.

Self-Validating Safety Check:

- Before Experiment: Verify particle size.[10][11] Nanoparticles (<100 nm) penetrate barriers more easily than bulk powder. Use N95 or P100 respiratory protection when handling dry nanopowder.

Part 6: References

- Kamble, D. R., et al. (2018).[12][13] "Efficient Synthesis of CeVO4 Nanoparticles Using Combustion Route and Their Antibacterial Activity." Journal of Nanostructures, 8(2), 144-151. [12] Link

- Ghotekar, S., et al. (2018).[8][13] "Synthesis of CeVO4 nanoparticles using sol-gel auto combustion method and their antifungal activity." Journal of Sol-Gel Science and Technology. Link

- Handayani, E. M., et al. (2022). "Sol Gel Synthesis of CeVO4 using (Senna occidentalis (L.) Link) Leaves Extract: Characterization and Photocatalytic under Visible Light Irradiation." Jurnal Penelitian Pendidikan IPA, 8(4). Link

- Errandonea, D., et al. (2011). "Zircon to monazite phase transition in CeVO4: X-ray diffraction and Raman-scattering measurements." Physical Review B. Link

© 2026 BenchChem. All rights reserved.

- Materials Project. (2025). "Materials Data on CeVO4 (mp-19214)." The Materials Project. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Cerium Vanadate | CAS 13597-19-8 | Lorad Chemical Corporation [loradchemical.com]
- 2. CERIUM VANADIUM OXIDE CAS#: 13597-19-8 [amp.chemicalbook.com]
- 3. Cerium Vanadate powder CAS 13597-19-8 CeVO4 | Xinglu [xingluchemical.com]
- 4. Cerium-Vanadium Oxide Powder (CAS No. 13597-19-8) | Stanford Advanced Materials | UK Supplier [samaterials.co.uk]
- 5. arxiv.org [arxiv.org]
- 6. echemi.com [echemi.com]
- 7. repositorio.cualtos.udg.mx:8080 [repositorio.cualtos.udg.mx:8080]
- 8. semanticscholar.org [semanticscholar.org]
- 9. researchgate.net [researchgate.net]
- 10. (PDF) Synthesis of CeVO4 nanoparticles using sol-gel auto combustion method and their antifungal activity [academia.edu]
- 11. The Use of Cerium Compounds as Antimicrobials for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 12. jns.kashanu.ac.ir [jns.kashanu.ac.ir]
- 13. semanticscholar.org [semanticscholar.org]
- To cite this document: BenchChem. [Comprehensive Technical Profile: Cerium(III) Orthovanadate ($CeVO_4$)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088083#cerium-vanadium-tetraoxide-cas-number-13597-19-8]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.